

Application Notes and Protocols: Preparation of 2-Amino-4-methylpyrimidine

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Compound of Interest

Compound Name: 4-Chloro-2-methylpyrimidine

Cat. No.: B1348355

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Abstract

This document provides a detailed protocol for the synthesis of 2-amino-4-methylpyrimidine via the nucleophilic aromatic substitution of **4-chloro-2-methylpyrimidine** with ammonia. The primary method described utilizes microwave-assisted synthesis, a modern and efficient technique for this transformation. An alternative high-pressure, thermal method is also discussed. This protocol includes a comprehensive list of reagents and equipment, step-by-step experimental procedures, and guidelines for data analysis and interpretation.

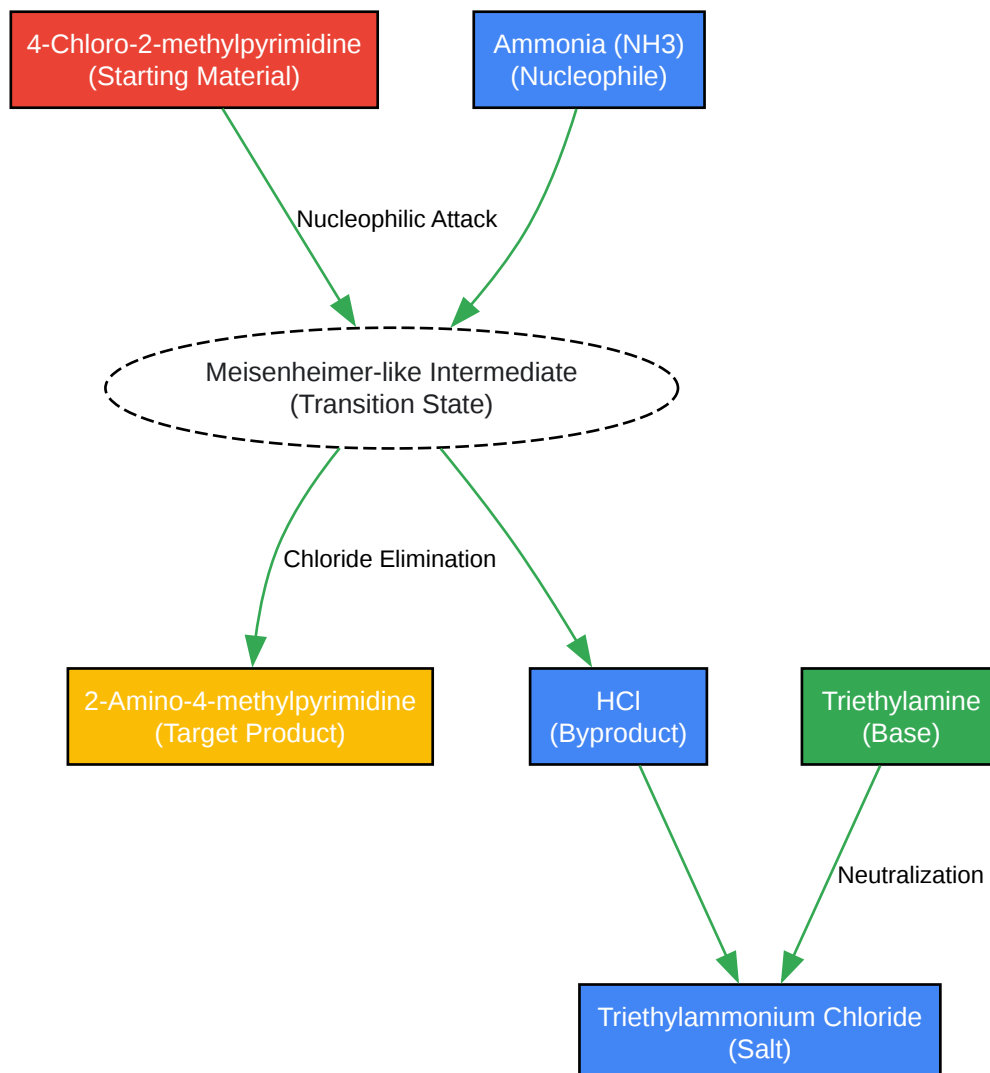
Introduction

2-Amino-4-methylpyrimidine is a valuable building block in medicinal chemistry and drug development, serving as a key intermediate in the synthesis of a wide range of biologically active compounds. The preparation of this compound from **4-chloro-2-methylpyrimidine** is a common synthetic transformation. The chlorine atom at the 4-position of the pyrimidine ring is activated towards nucleophilic attack, allowing for its displacement by an amino group. This document outlines a reliable and reproducible method for this synthesis.

Chemical Reaction

Caption: Workflow for the microwave-assisted synthesis of 2-amino-4-methylpyrimidine.

Signaling Pathway (Logical Relationship)



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